

# CAS number and molecular weight of Erythromycin A dihydrate

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## Compound of Interest

Compound Name: *Erythromycin A dihydrate*

Cat. No.: B1671065

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## Erythromycin A Dihydrate: Physicochemical Properties

This document provides a concise summary of the key physicochemical properties of **Erythromycin A dihydrate**, a macrolide antibiotic. The information is intended for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The fundamental physicochemical identifiers for **Erythromycin A dihydrate** are presented below.

Property	Value
CAS Number	59319-72-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>37</sub> H <sub>67</sub> NO <sub>13</sub> ·2H <sub>2</sub> O <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	769.96 g/mol <a href="#">[4]</a> <a href="#">[5]</a>

Note: There is a minor discrepancy in the reported molecular weight across different sources. For instance, some sources indicate a molecular weight of 769.95 g/mol [\[3\]](#) or 751.945 g/mol [\[1\]](#). The molecular formula is sometimes represented as C<sub>37</sub>H<sub>71</sub>NO<sub>15</sub>[\[5\]](#). The molecular weight of the anhydrous form is 733.9 g/mol [\[6\]](#).

## Experimental Protocols

This document focuses on the presentation of the CAS number and molecular weight of **Erythromycin A dihydrate**. Detailed experimental protocols for the determination of these properties are not within the scope of this guide.

## Diagrams and Visualizations

As this guide pertains to specific chemical identifiers, signaling pathways and experimental workflows are not applicable. Therefore, no diagrams are included.

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## References

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